

N,N-dimethylformamide hydrochloride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: N,N-dimethylformamide;hydrochloride

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An In-depth Technical Guide to the Safe Handling of N,N-Dimethylformamide Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

A specific Material Safety Data Sheet (MSDS) for N,N-dimethylformamide hydrochloride is not readily available. This guide has been compiled using data from the MSDS of N,N-dimethylformamide and general knowledge of hydrochloride salts. The reaction of N,N-dimethylformamide with a strong acid like hydrochloric acid results in the formation of N,N-dimethylformamide hydrochloride.[1][2][3] Therefore, the hazards and safety precautions will be a combination of those for the parent compound and the acid.

Chemical Identification

Property	Value
Chemical Name	N,N-Dimethylformamide hydrochloride
Synonyms	DMF HCl
Molecular Formula	C ₃ H ₈ ClNO
Parent Compound CAS	68-12-2 (for N,N-Dimethylformamide)
Parent Compound Molecular Weight	73.09 g/mol [4]

Hazard Identification

N,N-dimethylformamide hydrochloride is expected to be a hazardous substance, combining the risks of N,N-dimethylformamide with the corrosive nature of hydrochloride salts.

GHS Hazard Statements for N,N-Dimethylformamide (Parent Compound):

- H226: Flammable liquid and vapor.[\[5\]](#)
- H312: Harmful in contact with skin.[\[5\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)
- H331: Toxic if inhaled.[\[5\]](#)
- H360D: May damage the unborn child.[\[5\]](#)

Anticipated Hazards for the Hydrochloride Salt:

- Corrosive: Due to its acidic nature, it is expected to be corrosive to skin, eyes, and respiratory tract.
- Toxicity: Inherits the toxicity profile of N,N-dimethylformamide, including potential for liver damage, reproductive toxicity, and irritation.[\[6\]](#)

Physical and Chemical Properties

The following table summarizes the known properties of N,N-dimethylformamide. The properties of the hydrochloride salt may vary.

Property	Value
Appearance	Colorless to pale yellow liquid[4][7]
Odor	Faint, fishy, or ammonia-like[4][7]
Boiling Point	153 °C / 307.4 °F[4][8]
Melting Point	-61 °C / -77.8 °F[8]
Flash Point	58 °C / 136.4 °F[8]
Autoignition Temperature	445 °C / 833 °F[8]
Solubility	Miscible with water[3]
Vapor Density	2.51 (Air = 1)[9]
Specific Gravity	0.945 @ 20°C[10]

Exposure Controls and Personal Protection

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[11]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Ensure eyewash stations and safety showers are readily accessible.[10]

Personal Protective Equipment (PPE):

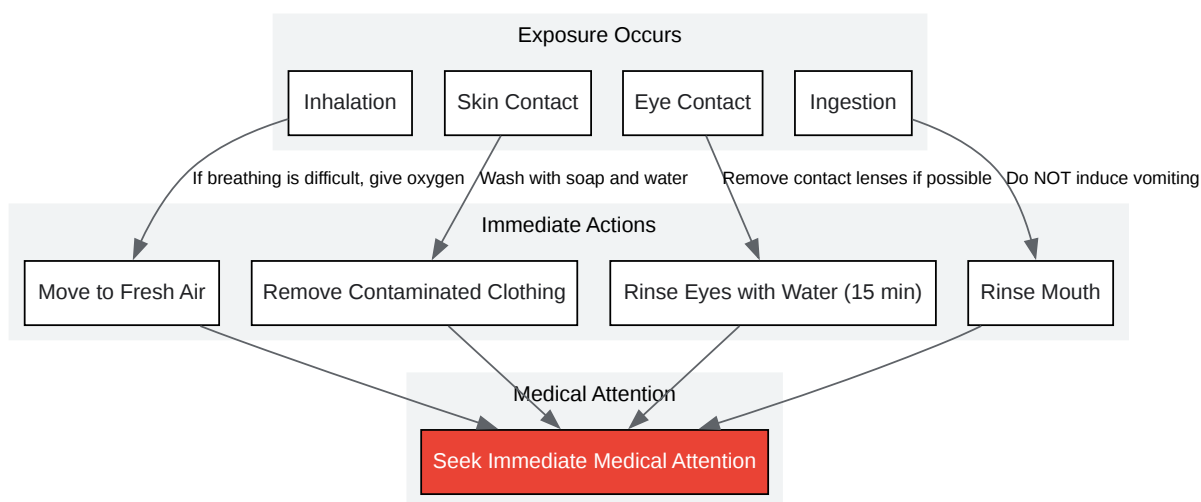
- Eye/Face Protection: Wear chemical safety goggles and a face shield.[11]
- Skin Protection: Wear chemical-resistant gloves (e.g., Butyl rubber, Neoprene) and a lab coat.[8][11]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases. [10]

Occupational Exposure Limits (for N,N-Dimethylformamide):

Organization	Limit
OSHA (PEL)	10 ppm (8-hour TWA)[7]
NIOSH (REL)	10 ppm (10-hour TWA)[7]
ACGIH (TLV)	10 ppm (8-hour TWA)[7]

First-Aid Measures

Emergency Workflow



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Caption: First-aid response workflow for exposure to N,N-dimethylformamide hydrochloride.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[12]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.[7]

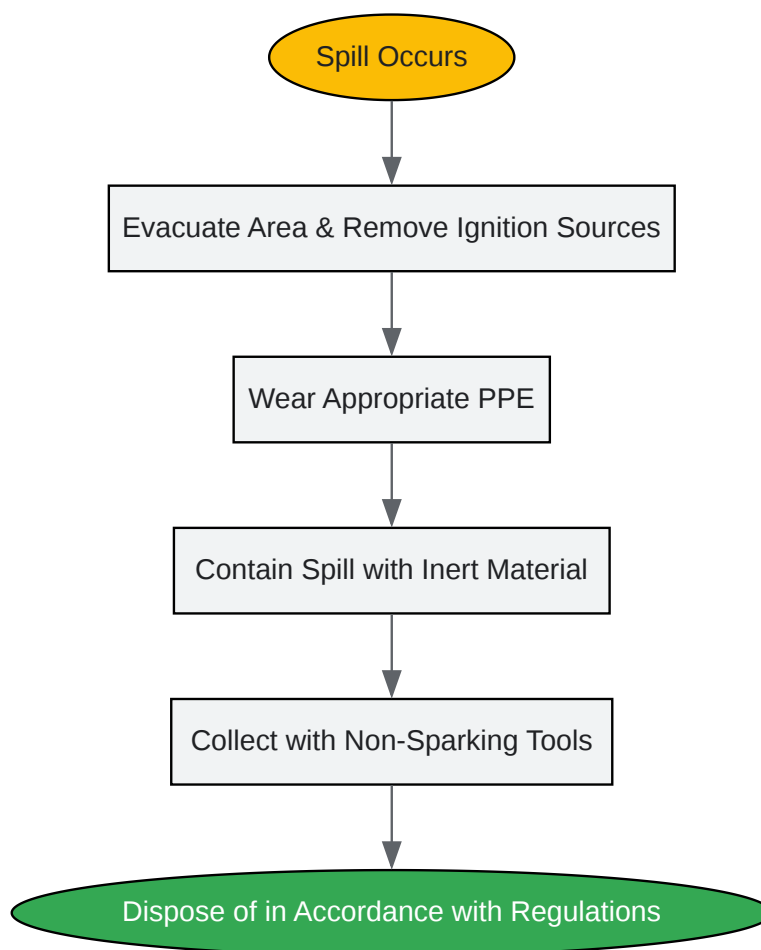
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[5\]](#)

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Do not use a direct water jet.[\[8\]](#)
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.[\[5\]](#)[\[10\]](#) Hazardous combustion products include nitrogen oxides, carbon monoxide, and carbon dioxide.[\[5\]](#)[\[10\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[10\]](#)

Accidental Release Measures

Spill Response Protocol



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Caption: Step-by-step protocol for handling accidental spills.

- Personal Precautions: Evacuate unnecessary personnel. Remove all sources of ignition.[13]
Wear appropriate personal protective equipment.[13]
- Environmental Precautions: Prevent entry into waterways, sewers, basements, or confined areas.[9]
- Methods for Cleaning Up: Absorb the spill with a non-combustible material such as sand or earth.[9] Collect the material using non-sparking tools and place it in a suitable container for disposal.[9]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[14\]](#) Do not breathe vapors or mist.[\[14\]](#) Keep away from heat, sparks, and open flames.[\[5\]](#)[\[14\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[5\]](#)[\[12\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[11\]](#) Keep away from sources of ignition and incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[10\]](#)

Stability and Reactivity

- Reactivity: May react violently with strong oxidizing agents, alkaline metals, and some halogenated hydrocarbons.[\[9\]](#)
- Chemical Stability: Stable under recommended storage conditions.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[\[5\]](#)[\[10\]](#)

Toxicological Information

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[5\]](#)
- Chronic Toxicity: May cause damage to the liver and kidneys with long-term exposure.[\[7\]](#)
- Reproductive Toxicity: May damage the unborn child.[\[5\]](#)
- Carcinogenicity: The International Agency for Research on Cancer (IARC) has classified N,N-dimethylformamide as a possible human carcinogen (Group 2B), though the EPA has not classified it.[\[11\]](#) Human studies have suggested a possible link to testicular cancer, but this has not been confirmed.[\[6\]](#)

Ecological Information

- Ecotoxicity: The substance is not expected to be significantly toxic to aquatic life.
- Persistence and Degradability: N,N-dimethylformamide is readily biodegradable.
- Bioaccumulation: Bioaccumulation is not expected.

Disposal Considerations

Dispose of this material and its container in accordance with all applicable local, state, and federal regulations. Do not allow it to enter drains or waterways.

Transport Information

For N,N-Dimethylformamide (Parent Compound):

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT	UN2265	N,N-DIMETHYLFORMAMIDE	3	III
IATA	UN2265	N,N-DIMETHYLFORMAMIDE	3	III
IMDG	UN2265	N,N-DIMETHYLFORMAMIDE	3	III

This information is for the parent compound and may need to be adjusted for the hydrochloride salt based on its specific properties.

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